

2-Chloro-10-methyl-3,4-diazaphenoxazine chemical structure and properties

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Compound of Interest

Compound Name: 2-Chloro-10-methyl-3,4-diazaphenoxazine

Cat. No.: B1305638

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An In-depth Technical Guide to 2-Chloro-10-methyl-3,4-diazaphenoxazine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-10-methyl-3,4-diazaphenoxazine**, a heterocyclic compound identified primarily as a key intermediate in the synthesis of the tricyclic antidepressant Pipofezine. While detailed public data on the standalone properties and biological activity of this compound are limited, this document consolidates the available information regarding its chemical identity, synthesis, and relationship to its pharmacologically active derivative. This guide aims to serve as a foundational resource for researchers and professionals in the fields of medicinal chemistry and drug development.

Chemical Structure and Identity

2-Chloro-10-methyl-3,4-diazaphenoxazine is a substituted diazaphenoxazine with the following chemical structure:

Systematic Name: **2-Chloro-10-methyl-3,4-diazaphenoxazine** CAS Number: 27225-84-9

Molecular Formula: C₁₁H₈ClN₃O Molecular Weight: 233.65 g/mol

The structure features a tricyclic core consisting of a benzene ring fused to a pyridazinoxazine system. The key substituents are a chlorine atom at the 2-position and a methyl group at the 10-position.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **2-Chloro-10-methyl-3,4-diazaphenoxazine** are not extensively reported in publicly available literature. The following table summarizes the available information, which is largely sourced from chemical supplier databases.

Property	Value	Source
Molecular Weight	233.65 g/mol	Chemical Supplier Databases
Melting Point	Not Determined	-
Boiling Point	Not Determined	-
Solubility	Not Determined	-

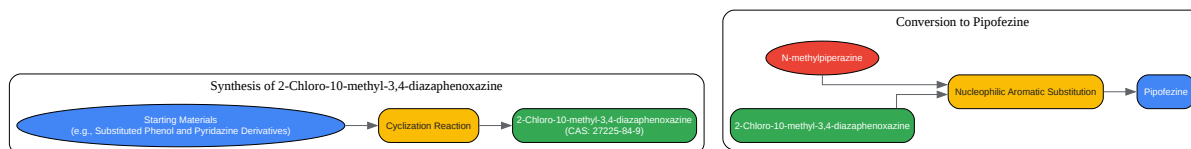
Note: The lack of comprehensive, peer-reviewed data on these properties highlights a significant gap in the current understanding of this compound as an independent chemical entity.

Synthesis and Experimental Protocols

The synthesis of **2-Chloro-10-methyl-3,4-diazaphenoxazine** is primarily documented in the context of its role as a precursor to Pipofezine. While the seminal work by Mashkovskii et al. (1969) on Pipofezine likely contains the original synthesis protocol, this publication is not readily available in a detailed, translated format. However, based on its chemical structure, a plausible synthetic pathway can be inferred.

General Synthetic Workflow (Hypothesized)

The logical flow for the synthesis of **2-Chloro-10-methyl-3,4-diazaphenoxazine** and its subsequent conversion to Pipofezine is outlined below. This represents a generalized workflow, and specific reaction conditions would require experimental validation.



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Caption: Hypothesized synthetic workflow for **2-Chloro-10-methyl-3,4-diazaphenoxazine** and its conversion to Pipofezine.

Detailed Experimental Protocol (Not Available)

A detailed, validated experimental protocol for the synthesis of **2-Chloro-10-methyl-3,4-diazaphenoxazine**, including specific reagents, solvents, reaction times, temperatures, and purification methods, is not available in the accessible scientific literature. Researchers interested in synthesizing this compound would need to develop and optimize a procedure based on analogous chemical transformations.

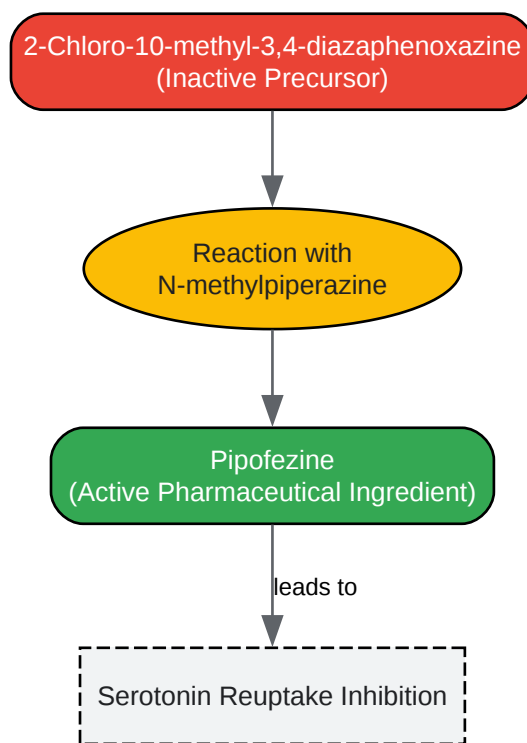
Biological Activity and Signaling Pathways

There is no direct evidence or published research on the biological activity or mechanism of action of **2-Chloro-10-methyl-3,4-diazaphenoxazine** itself. Its significance is derived from its role as a direct precursor to Pipofezine.

Relationship to Pipofezine

Pipofezine (also known as Azafen) is a tricyclic antidepressant that has been used clinically in some countries. It is understood to act as a serotonin reuptake inhibitor. The conversion of **2-Chloro-10-methyl-3,4-diazaphenoxazine** to Pipofezine involves a nucleophilic aromatic substitution reaction where the chlorine atom is displaced by N-methylpiperazine.

The logical relationship between the precursor, the reaction, and the final active pharmaceutical ingredient is illustrated in the following diagram:



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